

2-cyanoacetic acid safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-cyanoacetic acid

Cat. No.: B13440836

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A Technical Guide to the Safe Handling of 2-Cyanoacetic Acid

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical document provides a comprehensive overview of the safety data and handling precautions for **2-cyanoacetic acid** (CAS No: 372-09-8). The information is compiled to ensure safe laboratory practices for professionals in research and drug development. **2-Cyanoacetic acid** is a versatile organic compound used as a precursor to cyanoacrylates, synthetic caffeine, and various pharmaceuticals, including dextromethorphan and amiloride.[1][2][3] Due to its hazardous properties, strict adherence to safety protocols is essential.

Hazard Identification and Classification

2-Cyanoacetic acid is classified as a hazardous substance under the Globally Harmonized System (GHS).[1] It is harmful if swallowed or inhaled and causes severe skin burns and eye damage.[1][4][5][6][7]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4][5][6][8]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[5][6]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage.[4][5][6]
Serious Eye Damage	Category 1	H318: Causes serious eye damage.[5]
Specific Target Organ Toxicity	Category 3	May cause respiratory irritation.[1][9]
Hazardous to the Aquatic Environment	Category 2	H401: Toxic to aquatic life.[5]

GHS Label Elements:

- Pictograms: GHS05 (Corrosion), GHS07 (Exclamation Mark)[2][4]
- Signal Word: Danger[2][4]

Physical and Chemical Properties

2-Cyanoacetic acid is a white to off-white, hygroscopic crystalline solid.[2][3] It is highly soluble in water, alcohol, and ether.[3][10]

Table 2: Physicochemical Data for **2-Cyanoacetic Acid**

Property	Value
Molecular Formula	C ₃ H ₃ NO ₂ [1][2][4]
Molecular Weight	85.06 g/mol [1][2][10]
Appearance	White to off-white crystalline solid[1][3][4]
Melting Point	65 - 70 °C (149 - 158 °F)[2][9]
Boiling Point	108 °C (226 °F) at 15 mmHg[2][9][10]
Flash Point	107 °C (225 °F) - Closed cup[1][2]
Solubility in Water	1000 g/L at 20 °C[2][3]
pKa	2.45 - 2.5[2][10]
Decomposition Temperature	160 °C (320 °F)[2][10]
UN Number	3261[4][5]

Toxicological and Ecotoxicological Data

The primary routes of exposure are ingestion, inhalation, and skin or eye contact.[1] Exposure can cause severe burns, irritation, and harm if swallowed.[1]

Symptoms of Exposure:

- Skin Contact: Corrosive, causing severe irritation and burns.[1]
- Eye Contact: Corrosive, causing severe irritation and eye damage.[1]
- Ingestion: Harmful if swallowed. May cause headache, nausea, and vomiting.[1]
- Inhalation: May cause respiratory irritation.[1][9]

Table 3: Ecotoxicity Data

Organism	Test	Value	Exposure Time
Leuciscus idus (Golden orfe)	LC50 (static)	~67.82 mg/L	96 h[5]
Daphnia magna (Water flea)	EC50 (static)	98.8 mg/L	48 h[5]
Desmodesmus subspicatus (Green algae)	EC50 (static)	7.46 mg/L	72 h[5]
Activated Sludge	EC50 (static)	> 1,000 mg/L	0.5 h[5]

Emergency Response Protocols

Immediate action is required in case of exposure or spillage. Ensure medical personnel are aware of the material involved and take precautions to protect themselves.[1][7]

Protocol 4.1: First Aid Measures

- After Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If breathing stops or is difficult, provide artificial respiration. Seek immediate medical attention.[4][5][6]
- After Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water and soap for at least 15 minutes. Seek immediate medical attention.[1][4][5]
- After Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.[1][4][5]
- After Ingestion: Rinse the mouth with water. Do NOT induce vomiting. If the person is conscious, have them drink two glasses of water at most. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][5][6][7]

Protocol 4.2: Accidental Release (Spill) Measures

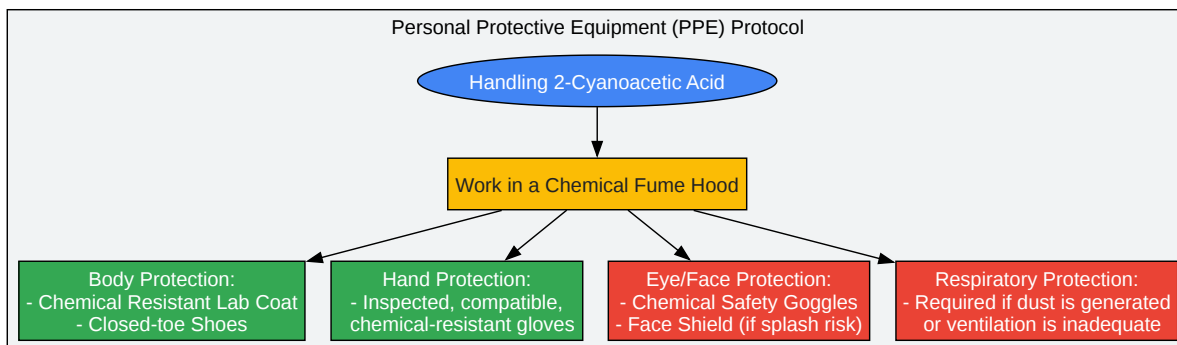
- **Evacuation and Ventilation:** Evacuate unnecessary personnel from the spill area. Ensure adequate ventilation.[4][6]
- **Personal Protection:** Responders must wear appropriate personal protective equipment (PPE), including respiratory protection, chemical-resistant gloves, safety goggles or a face shield, and protective clothing.[4][11] Avoid breathing dust and prevent contact with skin and eyes.[6]
- **Containment:** Prevent the spill from entering drains, water courses, or soil.[5][11] Cover drains if necessary.[5]
- **Cleanup:** For solid spills, sweep or vacuum up the material without creating dust.[11] Collect the material in suitable, closed containers for disposal.[4][6]
- **Decontamination:** Clean the affected area thoroughly after material pickup is complete.

Protocol 4.3: Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, carbon dioxide (CO₂), dry powder, or alcohol-resistant foam.[1][4]
- **Unsuitable Extinguishing Media:** Do not use a heavy water stream.[4]
- **Specific Hazards:** Thermal decomposition can produce hazardous gases, including carbon monoxide, carbon dioxide, nitrogen oxides (NO_x), and hydrogen cyanide.[1][9][10]
- **Protective Equipment:** Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[4][6][11]

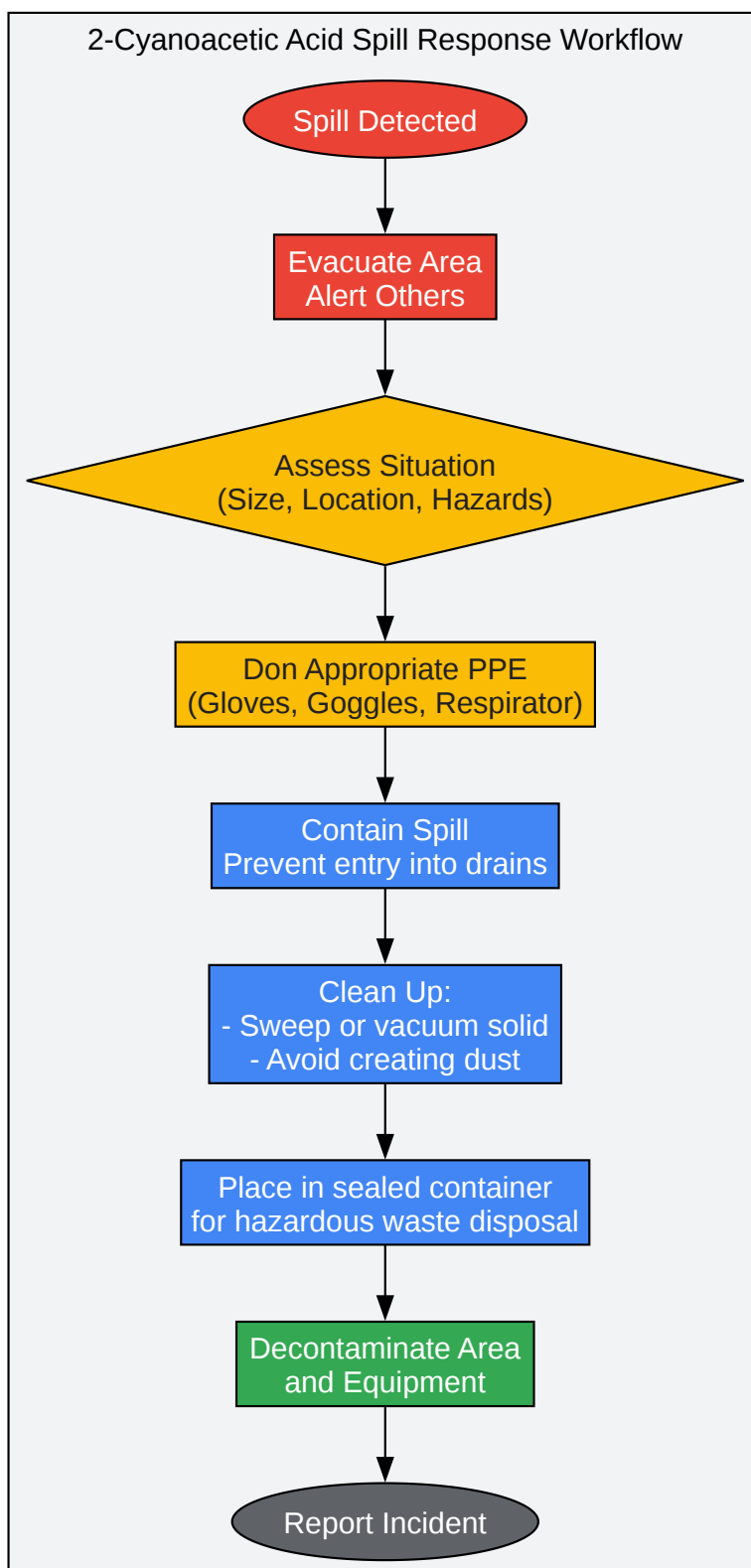
Visual Guides to Safe Handling

The following diagrams illustrate key safety workflows and chemical properties.



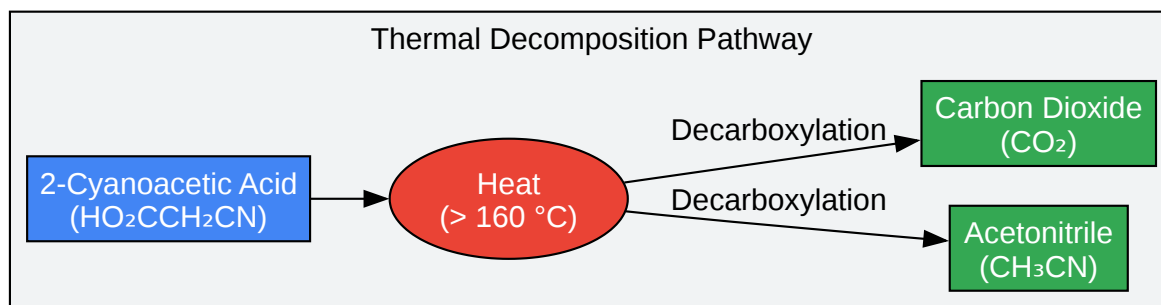
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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).



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Caption: Step-by-step workflow for responding to a **2-cyanoacetic acid** spill.



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Caption: Thermal decomposition of **2-cyanoacetic acid** upon heating.[2][3]

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- To cite this document: BenchChem. [2-cyanoacetic acid safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13440836#2-cyanoacetic-acid-safety-data-sheet-and-handling-precautions]

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